

# N-Formyl-DL-ethionine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **N-Formyl-DL-ethionine**

Cat. No.: **B143653**

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For Researchers, Scientists, and Drug Development Professionals

**N-Formyl-DL-ethionine** is a chemically modified, non-proteinogenic amino acid. As the N-formylated version of DL-ethionine, the ethyl analog of methionine, it holds significant interest for researchers in immunology, cell signaling, and drug development. This technical guide provides an in-depth overview of its chemical structure, properties, and potential biological significance, with a focus on its relationship to the well-characterized N-formylmethionine signaling pathway.

## Chemical Structure and Properties

**N-Formyl-DL-ethionine** is a derivative of the amino acid ethionine, featuring a formyl group (–CHO) attached to the alpha-amino group. This modification is analogous to the N-formylation of methionine, which plays a crucial role in bacterial protein synthesis and innate immunity.

Chemical Structure:

The structure of **N-Formyl-DL-ethionine** can be represented by the following SMILES string: O=CN--INVALID-LINK--C(O)=O (for the L-isomer) and O=CN--INVALID-LINK--C(O)=O (for the D-isomer). The DL-form is a racemic mixture of these two enantiomers.

A 2D representation of the chemical structure is as follows:

- To cite this document: BenchChem. [N-Formyl-DL-ethionine: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b143653#what-is-the-chemical-structure-of-n-formyl-dl-ethionine>]

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